

Cimaterol-d7 CAS number and molecular weight

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Compound of Interest

Compound Name: Cimaterol-d7

Cat. No.: B565682

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Technical Guide: Cimaterol-d7

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on **Cimaterol-d7**, a deuterated analog of the potent β -adrenergic receptor agonist, Cimaterol. This guide is intended for research, scientific, and drug development professionals, offering detailed data, experimental protocols, and insights into its mechanism of action.

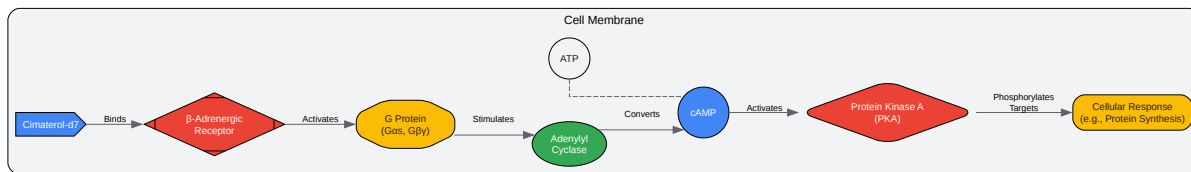
Core Compound Data

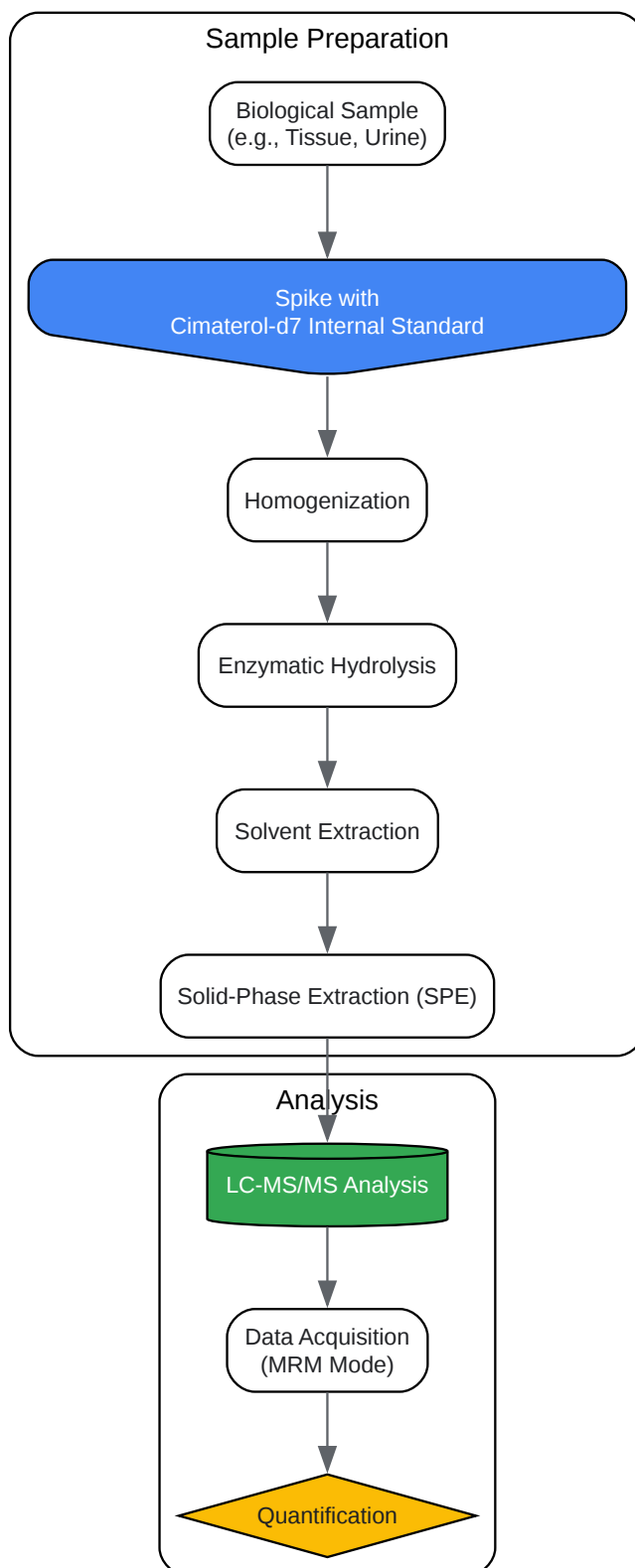
Cimaterol-d7 is primarily utilized as an internal standard for the precise quantification of Cimaterol in complex biological matrices through mass spectrometry-based assays.^{[1][2]} Its isotopic labeling ensures distinct mass-to-charge (m/z) ratios, facilitating accurate and reliable measurements.

Parameter	Value	Source(s)
CAS Number	1228182-44-2	^{[1][3][4]}
Molecular Formula	C ₁₂ H ₁₀ D ₇ N ₃ O	
Molecular Weight	226.33 g/mol	
Synonyms	CL 263780-d7, Cimaterolum-d7	

Mechanism of Action: β -Adrenergic Receptor Agonism

Cimaterol, and by extension its deuterated form, acts as a potent agonist for β -adrenergic receptors. It exhibits high affinity for β 1, β 2, and β 3 adrenergic receptors. The activation of these G-protein coupled receptors initiates a downstream signaling cascade, primarily through the $G_{\alpha s}$ subunit, which stimulates adenylyl cyclase. This leads to an increase in intracellular cyclic adenosine monophosphate (cAMP) levels, which in turn activates Protein Kinase A (PKA). The subsequent phosphorylation of various cellular proteins by PKA mediates the physiological effects of Cimaterol, such as increased protein synthesis in skeletal muscle and alterations in fat deposition. In animal studies, Cimaterol has been shown to enhance carcass mass by promoting muscle growth.





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